

Dichotomine C: Application Notes and Protocols for Drug Discovery

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Compound of Interest

Compound Name: *Dichotomine C*

Cat. No.: *B15569600*

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Introduction

Dichotomine C is a β -carboline alkaloid isolated from the roots of *Stellaria dichotoma*. As a member of the β -carboline family, **Dichotomine C** is of significant interest to the drug discovery community. β -carboline alkaloids are a diverse group of natural and synthetic indole alkaloids known to exhibit a wide range of pharmacological activities, including anti-inflammatory, anticancer, and neuroprotective properties. This document provides detailed application notes and protocols for the investigation of **Dichotomine C** in a drug discovery context, with a focus on its potential as an antiallergic and anti-inflammatory agent.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C15H14N2O4	Genophore
Molecular Weight	286.29 g/mol	Genophore
Appearance	Yellow powder	Encyclopedia of Traditional Chinese Medicines
Optical Rotation	$[\alpha]_{D27} = -16.6^\circ$ (c = 0.50, MeOH)	Encyclopedia of Traditional Chinese Medicines
InChI Key	WKUVQUIYZHZZFT-LBPRGKRZSA-N	Genophore
SMILES	[H]--INVALID-LINK-- (CO)c1nc(C(=O)OC)cc2c1[nH]c1cccc12	Genophore

Biological Activity

Dichotomine C has demonstrated notable antiallergic effects in preclinical studies. Its activity is characterized by the inhibition of key mediators of type I allergic reactions.^{[1][2][3]} The available quantitative data on the bioactivity of **Dichotomine C** is summarized in the table below.

Assay	Cell Line	IC50 Value	Source
β -Hexosaminidase Release Inhibition	RBL-2H3	62 μ M	^[4]
TNF- α Release Inhibition (Antigen-IgE-mediated)	RBL-2H3	19 μ M	
IL-4 Release Inhibition (Antigen-IgE-mediated)	RBL-2H3	15 μ M	

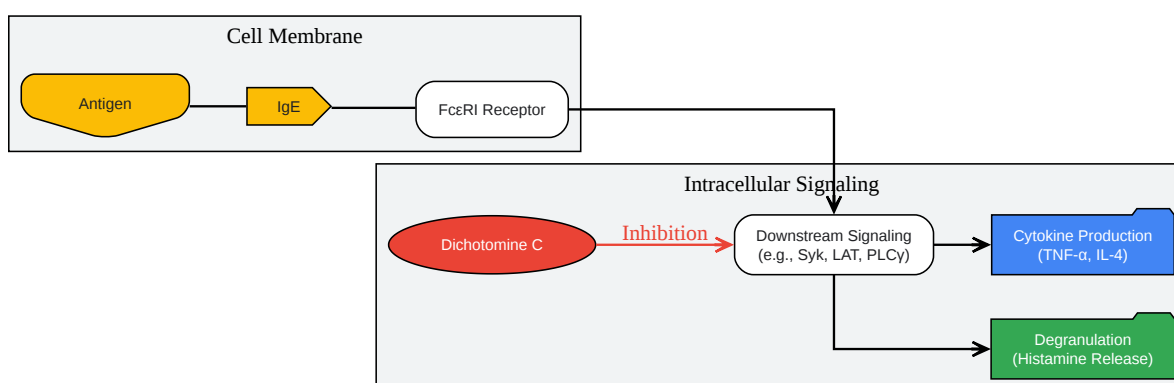
Signaling Pathways

The precise signaling pathways modulated by **Dichotomine C** to exert its antiallergic effects are still under investigation. However, based on the known mechanisms of β -carboline alkaloids in inflammatory and allergic responses, it is hypothesized that **Dichotomine C** may interfere with intracellular signaling cascades that are critical for mast cell degranulation and the production of pro-inflammatory cytokines.

A plausible mechanism involves the modulation of the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway. NF- κ B is a key transcription factor that governs the expression of numerous pro-inflammatory genes, including those for TNF- α and various interleukins. Inhibition of the IKK (I κ B kinase) complex, which is upstream of NF- κ B, is a common mechanism for anti-inflammatory compounds.

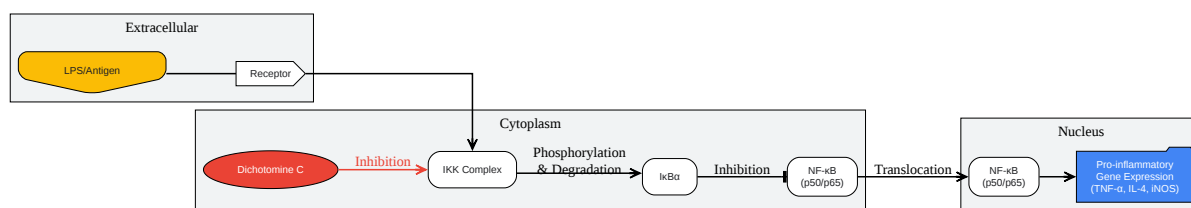
Another potential target is the MAPK (Mitogen-Activated Protein Kinase) signaling pathway, which also plays a crucial role in the inflammatory response. Furthermore, in the context of cancer, β -carboline alkaloids have been shown to affect the FAK/PI3K/AKT/mTOR pathway.

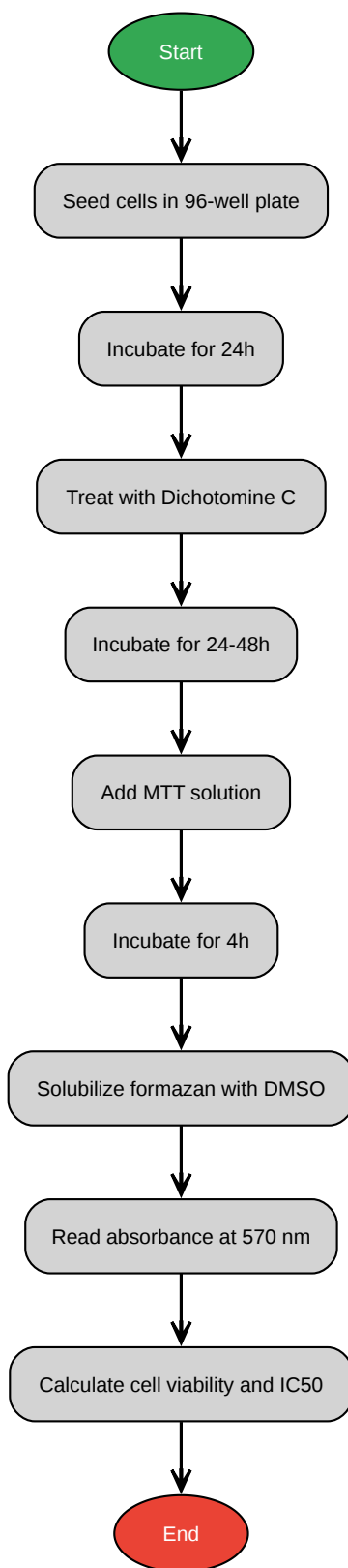
Below are diagrams illustrating these potential signaling pathways.



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Caption: Proposed mechanism of **Dichotomine C** in inhibiting mast cell degranulation.





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